

Nona-3,5-diyn-2-one spectroscopic characterization

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Compound Focus: Nona-3,5-diyn-2-one

CAS No.: 116428-95-6

Cat. No.: S1491786

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Basic Chemical Identification

The table below summarizes the core identification information for **Nona-3,5-diyn-2-one** from the search results:

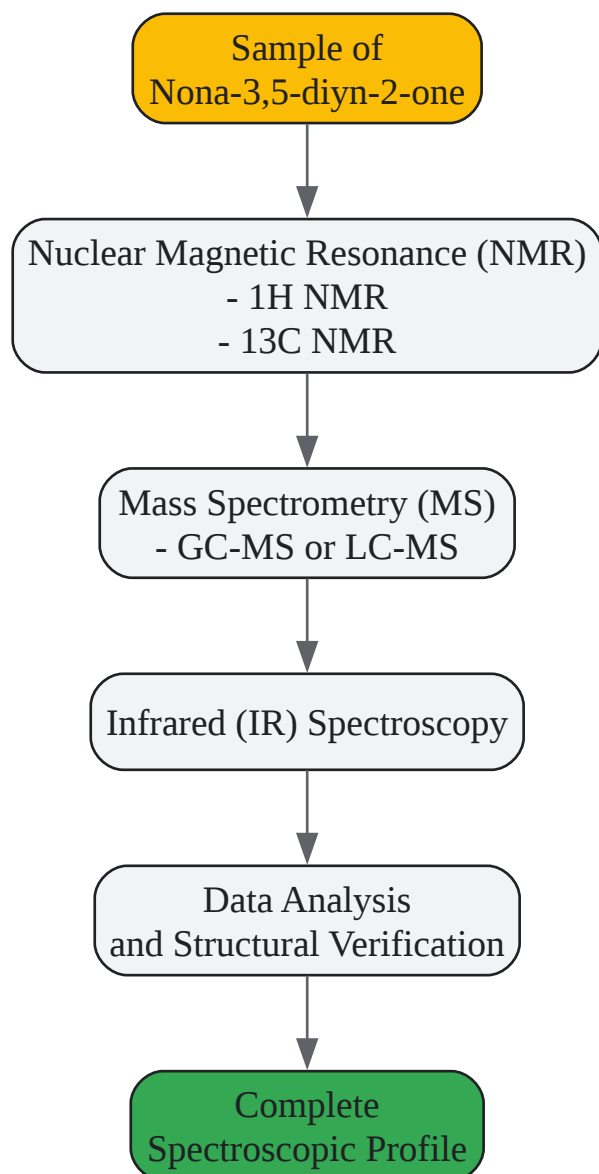
Property	Value
IUPAC Name	3,5-Nonadiyn-2-one [1]
CAS Registry Number	116428-95-6 [1]
Molecular Formula	C ₉ H ₁₀ O [1]
Formula Weight	134.18 g/mol [1]

A Framework for Spectroscopic Characterization

In the absence of experimental data, the following is a generalized protocol for how researchers would typically characterize a molecule like **Nona-3,5-diyn-2-one**. You can use this as a guide to plan experimental work.

Experimental Workflow for Characterization

The diagram below outlines the key steps in the spectroscopic characterization process.



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Detailed Methodologies for Key Experiments

1. Nuclear Magnetic Resonance (NMR) Spectroscopy This is the primary technique for determining molecular structure and confirming the presence of the diyne system.

- **Sample Preparation:** Dissolve approximately 10-20 mg of the compound in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6). Transfer the solution to a clean, dry 5 mm NMR tube.
- **^1H NMR Protocol:**
 - **Instrument:** Operate at 400 MHz or higher for better resolution.
 - **Acquisition Parameters:** Set pulse angle to 30° , spectral width of 12-14 ppm, acquisition time of 2-3 seconds, and relaxation delay of 1 second. Accumulate 16-32 scans.
 - **Expected Signals:** Look for a methyl singlet (~ 2.2 ppm) from the ketone, complex coupling patterns from the methylene and methine protons adjacent to the triple bonds, and a terminal alkyne proton if present.
- **^{13}C NMR Protocol:**
 - **Instrument Settings:** Use proton decoupling. Spectral width should be 200-220 ppm.
 - **Acquisition:** Use a 30° pulse angle and a relaxation delay of 2 seconds. Accumulate 1024 or more scans due to lower sensitivity.
 - **Expected Signals:** Key identifiers are the ketone carbonyl carbon (~ 180 -190 ppm) and carbon atoms in the diyne chain. The two triple bond carbons should appear as sharp signals in the range of 70-90 ppm.

2. Mass Spectrometry (MS) This technique confirms the molecular weight and provides information on the molecular formula via high-resolution MS.

- **Sample Preparation:** Prepare a dilute solution (e.g., 0.1 mg/mL) in a volatile solvent like methanol or acetonitrile.
- **Instrumentation:** Use Gas Chromatography-MS (GC-MS) for volatile samples, or Liquid Chromatography-MS (LC-MS) directly.
- **Method:**
 - For **GC-MS:** Use a non-polar column (e.g., DB-5). Set the injector temperature to 250°C . Use a temperature gradient from 50°C to 300°C .
 - For **ESI-MS** (Electrospray Ionization): Infuse the sample directly via syringe pump. Use both positive and negative ion modes. The voltage for the capillary and cone should be optimized for the instrument.
- **Data Analysis:** The **molecular ion peak $[\text{M}+\text{H}]^+$** is expected at **m/z 135.1**. Look for characteristic fragmentation patterns, such as loss of the methyl group ($[\text{M}-15]^+$) or cleavage adjacent to the carbonyl.

3. Infrared (IR) Spectroscopy IR spectroscopy identifies key functional groups through their bond vibrations.

- **Sample Preparation:**
 - **Neat Liquid:** If the compound is a liquid, place a small drop between two NaCl or KBr plates.

- **Solid Sample:** Grind 1-2 mg of the compound with 100-200 mg of dry KBr and press into a pellet.
- **Instrument Operation:** Acquire a background spectrum. Then place the sample in the path and collect the sample spectrum from 4000 to 500 cm^{-1} .
- **Expected Absorbances:**
 - **C $\equiv$ C Stretch:** Sharp, weak to medium bands in the range of **2250-2100 cm^{-1}** .
 - **C=O Stretch:** Strong, sharp band around **1670-1750 cm^{-1}** (for an α,β -unsaturated ketone).
 - **$\equiv\text{C-H}$ Stretch:** If present, a sharp band near **3300 cm^{-1}** .

Recommendations for Further Research

Given the lack of available data, here are practical steps you can take to proceed:

- **Utilize Prediction Software:** Consider using computational or NMR prediction tools (such as those mentioned in [2] [3]) to simulate the spectroscopic profile of the molecule.
- **Consult Specialized Databases:** Search in-depth spectroscopic databases like SciFinder or Reaxys, which may contain more specialized literature.
- **Synthesize and Characterize:** If the compound is a novel target, the most reliable approach is to synthesize it and perform the spectroscopic analyses described above to build its complete characterization profile.

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References

1. 116428-95-6(3,5-Nonadiyn-2-one (9CI)) Product Description [chemicalbook.com]
2. 3,5-nonadien-2-one, 41628-40-4 [thegoodscentscompany.com]
3. 3,6-Nonadien-1-ol (NP0046078) [np-mrd.org]

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